

Safeguarding Research: Proper Disposal Procedures for BSJ-4-116

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BSJ-4-116

Cat. No.: B10823982

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For Immediate Implementation by Laboratory Personnel

The responsible disposal of the selective CDK12 degrader, **BSJ-4-116**, is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides detailed, step-by-step procedures for the proper handling and disposal of **BSJ-4-116**, catering to researchers, scientists, and drug development professionals. Adherence to these protocols will minimize risks and promote a culture of safety.

BSJ-4-116 is a potent and selective PROTAC (Proteolysis Targeting Chimera) degrader of CDK12 with an IC50 of 6 nM.^[1] It is a complex organic molecule often supplied as a solid or in a DMSO solution.^{[1][2][3]} Due to its biological activity and chemical nature, it must be treated as hazardous chemical waste.

Quantitative Data Summary

For quick reference, the key quantitative data for **BSJ-4-116** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	837.39 g/mol	
Formula	C ₄₀ H ₄₉ ClN ₈ O ₈ S	[3]
CAS Number	2519823-34-6	[1][3]
Purity	≥98% (HPLC)	[3]
Solubility	Soluble to 100 mM in DMSO	[2][3]
Storage Temperature	-20°C	[1][3]
Appearance	Solid	[1]

Experimental Protocol: Disposal of BSJ-4-116

The following protocol outlines the necessary steps for the safe disposal of **BSJ-4-116** waste, including pure compound, solutions, and contaminated materials. This procedure is based on general best practices for hazardous chemical waste management in a laboratory setting.[4][5][6]

Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and appropriate chemical-resistant gloves (e.g., nitrile).
- Designated and labeled hazardous waste container (compatible with the waste type, e.g., glass or polyethylene for DMSO solutions).
- Secondary containment for the waste container.
- Hazardous waste labels.
- Spill kit for chemical spills.

Procedure:

Step 1: Waste Identification and Segregation 1.1. Identify all waste streams containing **BSJ-4-116**. This includes:

- Unused or expired solid **BSJ-4-116**.
 - Solutions of **BSJ-4-116** (e.g., in DMSO).
 - Contaminated labware (e.g., pipette tips, tubes, flasks).
 - Contaminated PPE (e.g., gloves).
- 1.2. Segregate **BSJ-4-116** waste from other laboratory waste types at the point of generation. 1.3. Do not mix **BSJ-4-116** waste with incompatible chemicals. For instance, halogenated and non-halogenated solvent wastes should be kept separate.[\[5\]](#)

Step 2: Waste Collection and Storage 2.1. Solid Waste:

- Collect unused solid **BSJ-4-116** and contaminated items (e.g., weighing paper, contaminated gloves) in a clearly labeled, sealed plastic bag or a designated solid hazardous waste container.
- 2.2. Liquid Waste:

- Collect solutions of **BSJ-4-116** in a dedicated, leak-proof, and chemically compatible hazardous waste container. If dissolved in DMSO, a glass or polyethylene container is appropriate.
 - Keep the waste container securely capped at all times, except when adding waste.[\[4\]](#)[\[6\]](#)
- 2.3. Contaminated Sharps:

- Dispose of any sharps (e.g., needles, razor blades) contaminated with **BSJ-4-116** in a designated sharps container.
- 2.4. Storage:
- Store the hazardous waste container in a designated and properly labeled satellite accumulation area within the laboratory.[\[7\]](#)
 - The storage area should be away from general traffic and provide secondary containment to capture any potential leaks.[\[6\]](#)

Step 3: Labeling and Documentation 3.1. Affix a hazardous waste label to the container as soon as the first drop of waste is added. 3.2. The label must include:

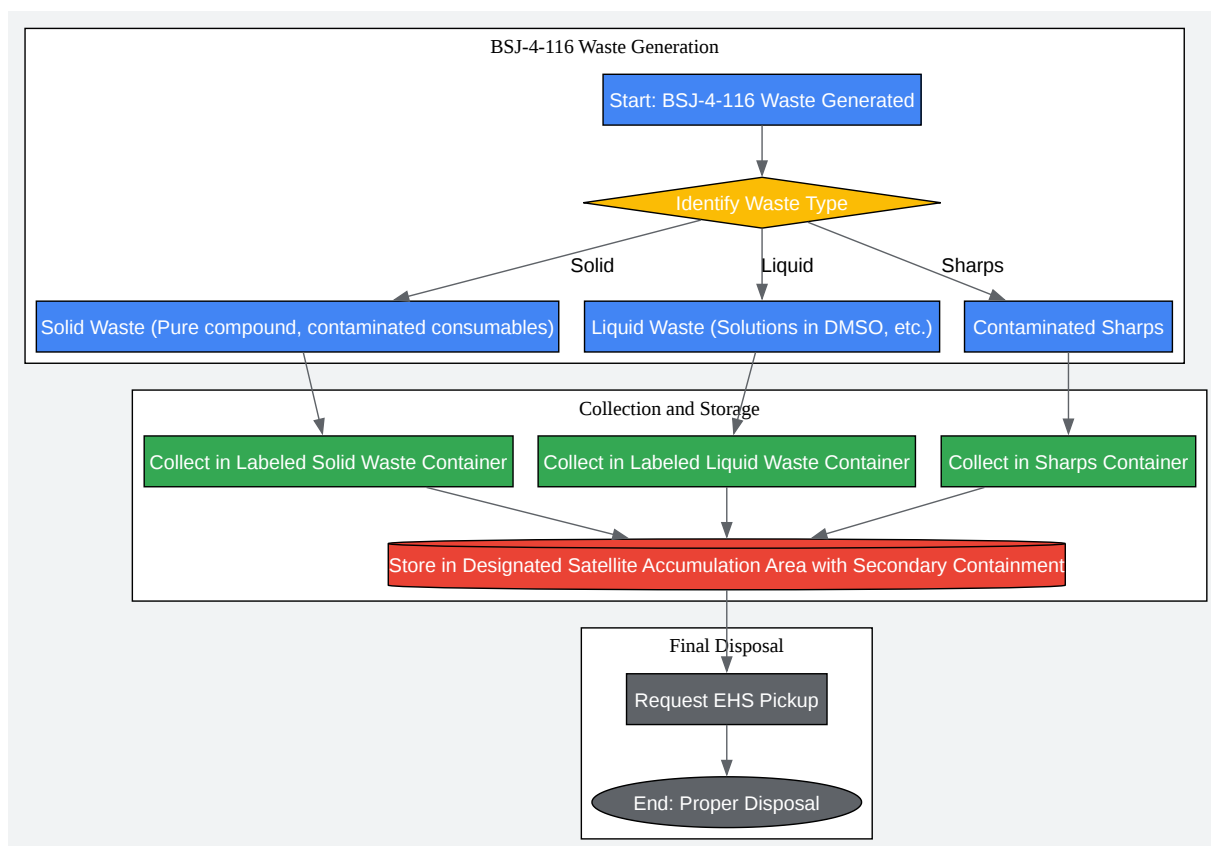
- The words "Hazardous Waste".[\[4\]](#)
- The full chemical name: "**BSJ-4-116**". Avoid abbreviations.[\[4\]](#)
- The solvent used (e.g., DMSO) and its concentration.
- The date of accumulation.
- The name of the principal investigator or laboratory contact.

Step 4: Disposal Request and Pickup 4.1. Once the waste container is full or has been in storage for a designated period (check your institution's guidelines), arrange for its disposal through your institution's Environmental Health and Safety (EHS) office.^[4] 4.2. Never dispose of **BSJ-4-116** down the drain or in the regular trash.^{[4][6]} 4.3. Follow your institution's specific procedures for requesting a hazardous waste pickup.

Step 5: Decontamination of Empty Containers 5.1. Triple-rinse any empty containers that held **BSJ-4-116** with a suitable solvent (e.g., the solvent the compound was dissolved in, followed by a volatile solvent like ethanol or acetone).^{[4][5]} 5.2. Collect the rinsate as hazardous waste in the appropriate liquid waste container.^[4] 5.3. After triple-rinsing and air-drying, deface the original label and dispose of the container according to your institution's guidelines for non-hazardous lab glass or plastic.^{[5][6]}

Visualizing the Disposal Workflow

To provide a clear, at-a-glance understanding of the disposal process, the following diagrams illustrate the key decision points and procedural flow.





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Phone: (601) 213-4426
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